

# What is the chemical structure of 4-PQBH?

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## Compound of Interest

Compound Name: 4-PQBH

Cat. No.: B15607312

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An In-depth Technical Guide to **4-PQBH**: Structure, Mechanism, and Therapeutic Potential

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-PQBH**, a novel binder of the orphan nuclear receptor Nur77, with significant potential in cancer therapy, particularly for hepatocellular carcinoma (HCC).<sup>[1]</sup>

## Chemical Identity and Structure

**4-PQBH**, also known by its IUPAC name N'-[(pyridin-4-yl)methylidene]-4-[(quinolin-4-yl)amino]benzohydrazide, is a quinoline-Schiff-base derivative.<sup>[1]</sup> Its fundamental chemical properties are summarized below.

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>17</sub> N <sub>5</sub> O
Molecular Weight	367.40 g/mol
CAS Number	2243355-51-1
SMILES	<chem>O=C(NN=Cc1ccncc1)c1ccc(Nc2ccnc3ccccc23)c1</chem>

## Biological Activity and Mechanism of Action

**4-PQBH** has been identified as a potent binder of Nur77 (also known as NR4A1), an orphan nuclear receptor implicated in cancer.<sup>[1]</sup> The compound exhibits promising anti-tumor activity against hepatocellular carcinoma by inducing a form of cell death known as paraptosis.<sup>[1]</sup>

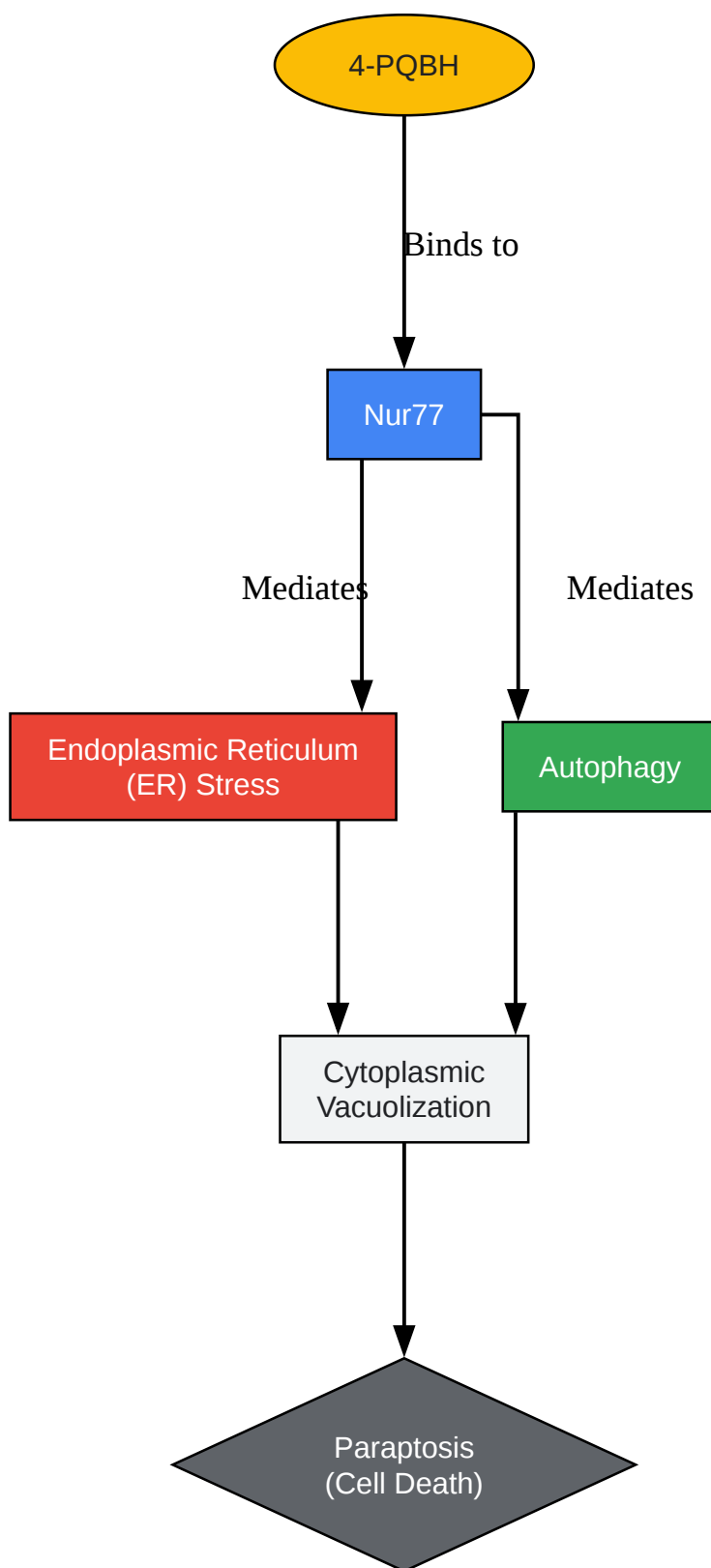
## Binding Affinity for Nur77

Quantitative analysis has demonstrated a strong interaction between **4-PQBH** and the Nur77 protein.

Parameter	Value
K D	1.17 $\mu$ M
K D (Dissociation Constant) is a measure of binding affinity. A lower K D value indicates a stronger binding affinity.	

## Signaling Pathway

The primary mechanism of action for **4-PQBH** involves its binding to Nur77, which triggers a cascade of downstream cellular events. This leads to caspase-independent cytoplasmic vacuolization and ultimately, paraptotic cell death in HCC cells.<sup>[1]</sup> The key steps in this pathway are Nur77-mediated endoplasmic reticulum (ER) stress and autophagy.<sup>[1]</sup>



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**4-PQBH** induced signaling pathway.

## Efficacy in Hepatocellular Carcinoma

Research has demonstrated the potential of **4-PQBH** as a therapeutic agent for hepatocellular carcinoma, a cancer type that often evades traditional apoptosis-based therapies.[\[1\]](#)

## In Vitro Cytotoxicity

Studies have shown that **4-PQBH** exhibits selective cytotoxicity towards HCC cells.[\[1\]](#)

## In Vivo Tumor Inhibition

In preclinical xenograft models, **4-PQBH** has been shown to effectively inhibit tumor growth.[\[1\]](#) This in vivo efficacy is attributed to the induction of Nur77-dependent cytoplasmic vacuolization and paraptosis within the tumor cells.[\[1\]](#)

## Experimental Protocols

The following outlines the general methodologies employed in the characterization of **4-PQBH**. For detailed, step-by-step protocols, it is recommended to consult the primary research article by Baicun Li, et al. (2022).

## Synthesis of 4-(quinoline-4-amino) benzoylhydrazide derivatives

A series of these derivatives, including **4-PQBH**, were synthesized to evaluate their biological activity.[\[1\]](#)

## In Vitro Anti-HCC Activity Evaluation

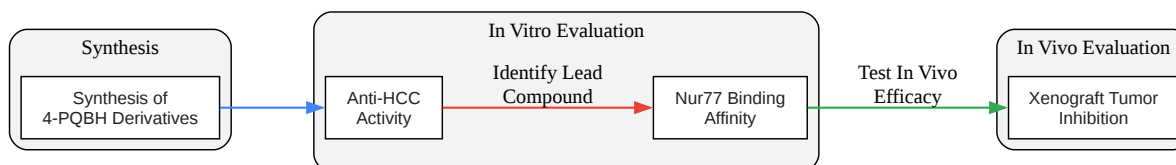
The cytotoxic effects of **4-PQBH** on hepatocellular carcinoma cell lines were assessed to determine its anti-cancer properties.[\[1\]](#)

## Nur77 Binding Affinity Assay

The binding affinity of **4-PQBH** to the Nur77 protein was quantified to establish it as a direct binder.[\[1\]](#)

## Xenograft Tumor Inhibition Studies

The in vivo anti-tumor effects of **4-PQBH** were evaluated in animal models bearing hepatocellular carcinoma xenografts.[1]



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Experimental workflow for **4-PQBH**.

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## References

- 1. Discovery of a Nur77-mediated cytoplasmic vacuolation and paraptosis inducer (4-PQBH) for the treatment of hepatocellular carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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